

Tetratriacontane: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetratriacontane

Cat. No.: B080029

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and relevant experimental methodologies for **tetratriacontane** (C₃₄H₇₀). As a long-chain aliphatic hydrocarbon, **tetratriacontane** is generally considered to have a low hazard profile. However, adherence to standard laboratory safety practices is essential. This document consolidates key data to ensure safe handling and use in a research and development setting.

Chemical and Physical Properties

Tetratriacontane is a saturated hydrocarbon belonging to the alkane series. Its physical and chemical characteristics are summarized below.

Property	Value	Reference
CAS Number	14167-59-0	[1][2]
Molecular Formula	C ₃₄ H ₇₀	[1][3][4]
Molecular Weight	478.92 g/mol	[1][3][5]
Appearance	White solid, crystalline solid, flakes, or powder	[2][6]
Melting Point	72-76 °C (162-169 °F)	[2][3][6][7]
Boiling Point	285 °C at 0.32 kPa (2.4 mmHg)	[6][7]
Solubility	Insoluble in water. Soluble in chloroform.	[7][8]
Vapor Pressure	Negligible	[9]
Stability	Stable under normal storage and handling conditions.	[1][2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and the OSHA Hazard Communication Standard (29 CFR 1910.1200), **tetratriacontane** is not classified as a hazardous substance.[1][2][5][10]

- GHS Hazard Pictograms: Not applicable.[1][10]
- Signal Word: Not applicable.[1][10]
- Hazard Statements: Not applicable.[1][10]
- Primary Routes of Exposure: Inhalation of dust or fumes from heated material, skin contact, eye contact, and ingestion.
- Potential Health Effects:

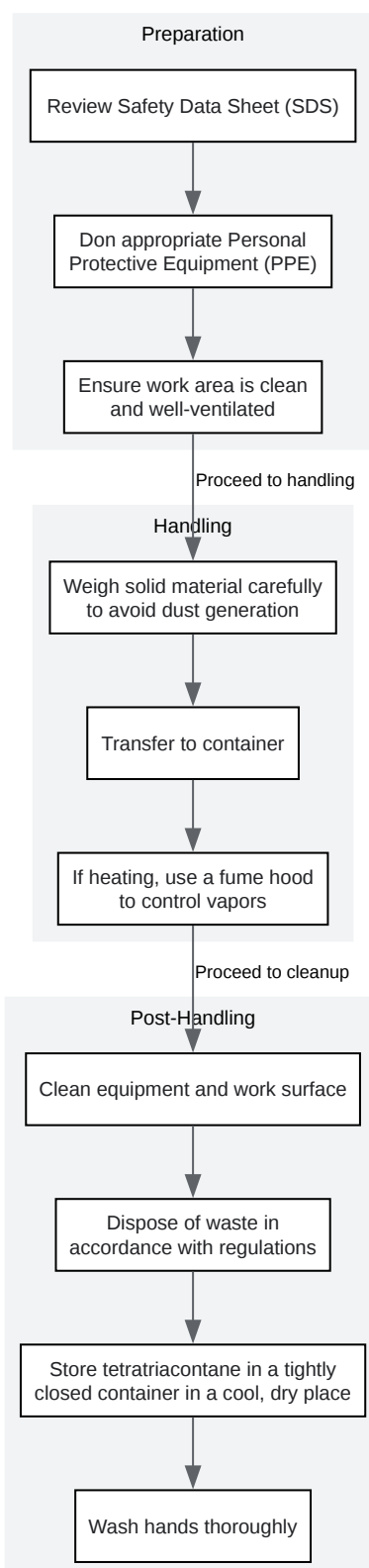
- Eye Contact: May cause minor, transient irritation.
- Skin Contact: Not expected to cause skin irritation.[\[11\]](#)
- Inhalation: Inhalation of dust may cause respiratory tract irritation. Inhalation of fumes from heated material may cause irritation.[\[1\]](#)
- Ingestion: Ingestion of large amounts may cause gastrointestinal discomfort, including nausea and vomiting.[\[1\]](#)

Handling and Storage Protocols

Adherence to proper laboratory procedures is crucial for the safe handling of any chemical, including those with a low hazard profile like **tetratriacontane**.

Standard Handling Workflow

The following workflow outlines the standard procedure for handling **tetratriacontane** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **tetratriacontane**.

Personal Protective Equipment (PPE)

While **tetratriacontane** has a low hazard profile, the use of standard PPE is recommended to minimize any potential exposure and to instill good laboratory practice.

- Eye Protection: Safety glasses or goggles.[6]
- Skin Protection: Protective gloves (e.g., nitrile rubber) are recommended, especially for prolonged contact.[6][9] Lab coat.
- Respiratory Protection: Not normally required for handling the solid material. If significant dust is generated or the material is heated, a NIOSH-approved respirator for dusts or organic vapors should be used.[6][8]

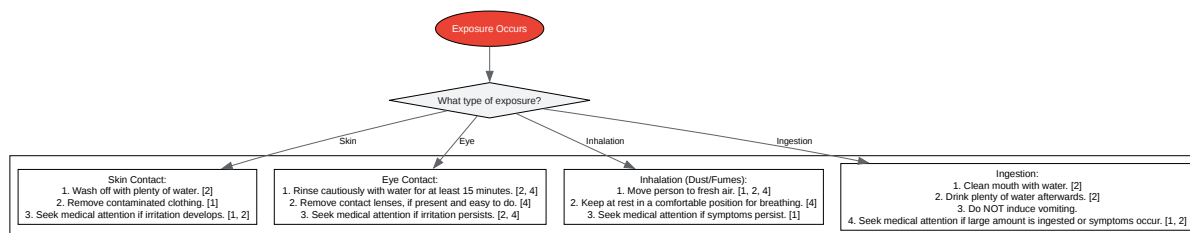
Storage Requirements

Store in a cool, dry, and well-ventilated area.[1][2] Keep containers tightly closed to prevent contamination. Store away from incompatible materials, particularly strong oxidizing agents like nitric acid or peroxides.[1][2][8]

Emergency Procedures

First-Aid Measures

The following diagram outlines the decision-making process for first-aid response to an exposure incident.



[Click to download full resolution via product page](#)

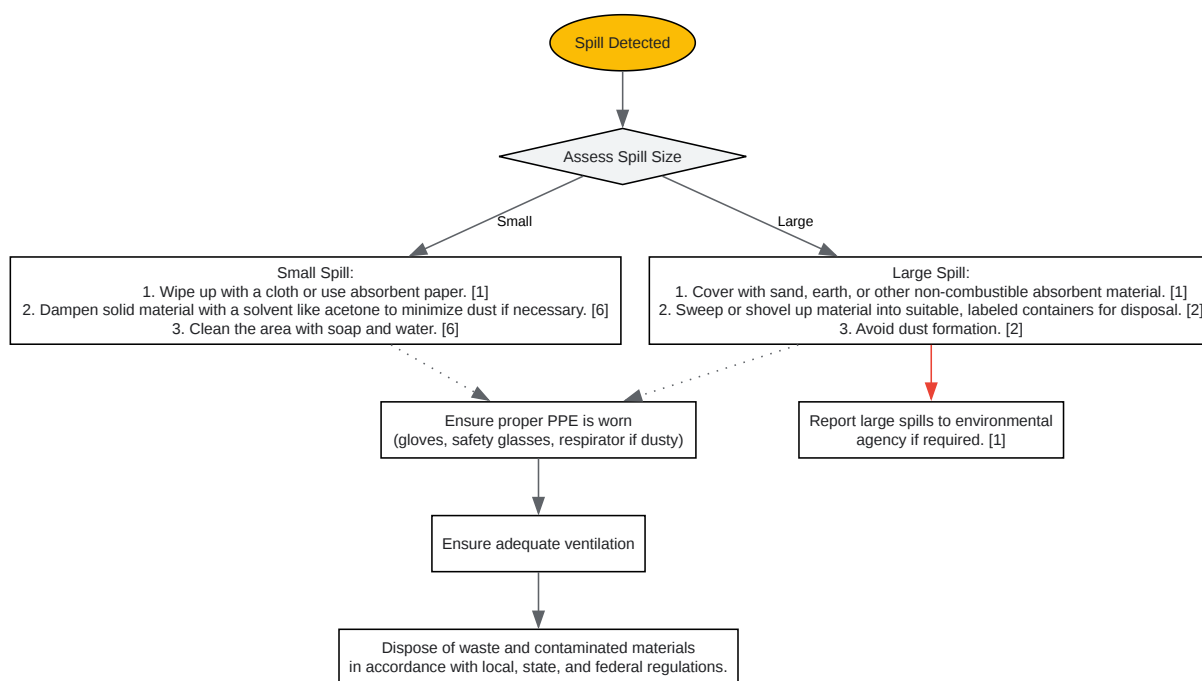
Caption: Decision tree for first-aid measures after exposure.

Fire-Fighting Measures

- **Flammability:** The product is a combustible solid but is not considered flammable in its solid state.[1]
- **Suitable Extinguishing Media:** Use media appropriate for the surrounding fire, such as water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][6]
- **Hazardous Combustion Products:** Burning may produce carbon monoxide (CO) and carbon dioxide (CO₂).[1][2]
- **Advice for Firefighters:** Wear full protective gear and a self-contained breathing apparatus (SCBA) in a pressure-demand, MSHA/NIOSH-approved configuration.[2]

Accidental Release Measures

The following workflow should be followed in the event of a spill.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to an accidental spill.

Toxicological and Ecological Profile

Toxicological Information

The toxicological properties of **tetratriacontane** have not been fully investigated.[2][12]

However, based on available data for long-chain alkanes and the information provided in safety data sheets, the acute toxicity is expected to be very low.

- Acute Toxicity: No data available; not classified as an acutely toxic substance.[1][12]

- Skin Corrosion/Irritation: Not classified as an irritant. One source notes that minor irritation may occur in susceptible individuals.[\[11\]](#)
- Serious Eye Damage/Irritation: Not classified.
- Respiratory or Skin Sensitization: Not expected to be a sensitizer.[\[1\]](#)
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No carcinogenic, mutagenic, or reproductive toxic effects have been reported. It is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[\[1\]](#)[\[12\]](#)

Ecological Information

- Ecotoxicity: Ecotoxicity data is not readily available. Due to its very low water solubility, it is not expected to be toxic to aquatic life.[\[1\]](#)
- Persistence and Degradability: As a long-chain alkane, **tetratriacontane** is not expected to be readily biodegradable, but it is expected to degrade in the natural environment over time.[\[1\]](#)[\[11\]](#)
- Bioaccumulation: Due to its high lipophilicity, there is a potential for bioaccumulation in aquatic organisms.[\[1\]](#)[\[11\]](#)
- Mobility in Soil: Low mobility is expected due to low water solubility.

Representative Experimental Protocols

While specific experimental data for **tetratriacontane** is sparse, its safety profile would be assessed using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. The following are representative protocols that would be used to evaluate the key safety endpoints.

Skin Irritation: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This non-animal test method is used to predict the skin irritation potential of chemicals.[\[2\]](#)[\[5\]](#)[\[6\]](#)

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.^[10] Chemical-induced irritation is identified by its cytotoxic effect, measured as a decrease in cell viability.
- Methodology Summary:
 - Tissue Preparation: Three-dimensional RhE tissue models are pre-incubated in a defined culture medium.
 - Application of Test Substance: A small quantity of the test substance (e.g., 25 mg for a solid) is applied uniformly to the surface of triplicate tissue models.^[2] A negative control (e.g., water or PBS) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.^[2]
 - Exposure and Incubation: The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) at 37°C.^[2]
 - Rinsing and Post-Incubation: The substance is thoroughly rinsed from the tissue surface, and the tissues are transferred to fresh medium and incubated for a recovery period (e.g., 42 hours).^[2]
 - Viability Assessment: Cell viability is measured using the MTT assay. Tissues are incubated with MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), which is converted by mitochondrial dehydrogenases of viable cells into a blue formazan salt.
 - Data Analysis: The formazan is extracted from the tissues, and its concentration is determined by measuring optical density (spectrophotometry). The percentage viability of the test tissues is calculated relative to the negative control tissues.
- Classification:
 - Irritant (UN GHS Category 2): If mean tissue viability is $\leq 50\%$.^{[6][10]}
 - Non-Irritant: If mean tissue viability is $> 50\%$.^{[6][10]}

Biodegradability: OECD Test Guideline 301 (Ready Biodegradability)

This series of tests is used to determine if a chemical is "readily biodegradable." For a poorly soluble substance like **tetratriacontane**, the Manometric Respirometry Test (OECD 301F) is often suitable.

- Principle: This method measures the oxygen consumed by a microbial population while biodegrading the test substance in an aqueous medium over 28 days.[\[9\]](#)[\[13\]](#)
- Methodology Summary:
 - Test Setup: The test substance is added to a mineral medium inoculated with microorganisms (typically from activated sludge of a wastewater treatment plant). The mixture is placed in a closed respirometer.
 - Incubation: The system is incubated at a constant temperature (e.g., 22°C) in the dark with continuous stirring for 28 days.[\[9\]](#)
 - Measurement: The consumption of oxygen is measured continuously by a pressure transducer or other device.
 - Data Analysis: The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD), which is the calculated total amount of oxygen required to completely oxidize the chemical to CO₂ and H₂O. The percentage of biodegradation is calculated.
- Classification:
 - Readily Biodegradable: If the substance reaches ≥ 60% of its ThOD within a 10-day window during the 28-day test period.[\[9\]](#)[\[13\]](#) **Tetratriacontane** would not be expected to meet this criterion.

Disposal Considerations

Dispose of **tetratriacontane** and any contaminated materials in accordance with all applicable local, state, and federal regulations. The substance is not classified as hazardous waste.[\[1\]](#) Do not dispose of it into sewers or the environment.[\[1\]](#)

Disclaimer: This document is intended as a technical guide for informational purposes only and is based on publicly available data. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the specific SDS for the material they are handling and conduct their own risk assessment before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. x-cellr8.com [x-cellr8.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. kreatis.eu [kreatis.eu]
- 5. OECD publishes new and updated Test Guidelines for chemicals | RE-Place [re-place.be]
- 6. iivs.org [iivs.org]
- 7. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
- 8. Tetratriacontane | C₃₃H₆₈ | CID 12411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. contractlaboratory.com [contractlaboratory.com]
- 10. uniube.br [uniube.br]
- 11. cosmobiousa.com [cosmobiousa.com]
- 12. fishersci.com [fishersci.com]
- 13. concawe.eu [concawe.eu]
- To cite this document: BenchChem. [Tetratriacontane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080029#tetratriacontane-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com